

In vitro screening of novel 1,2,4-triazole compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((5-methyl-1H-1,2,4-triazol-3-yl)sulfanyl)acetic acid

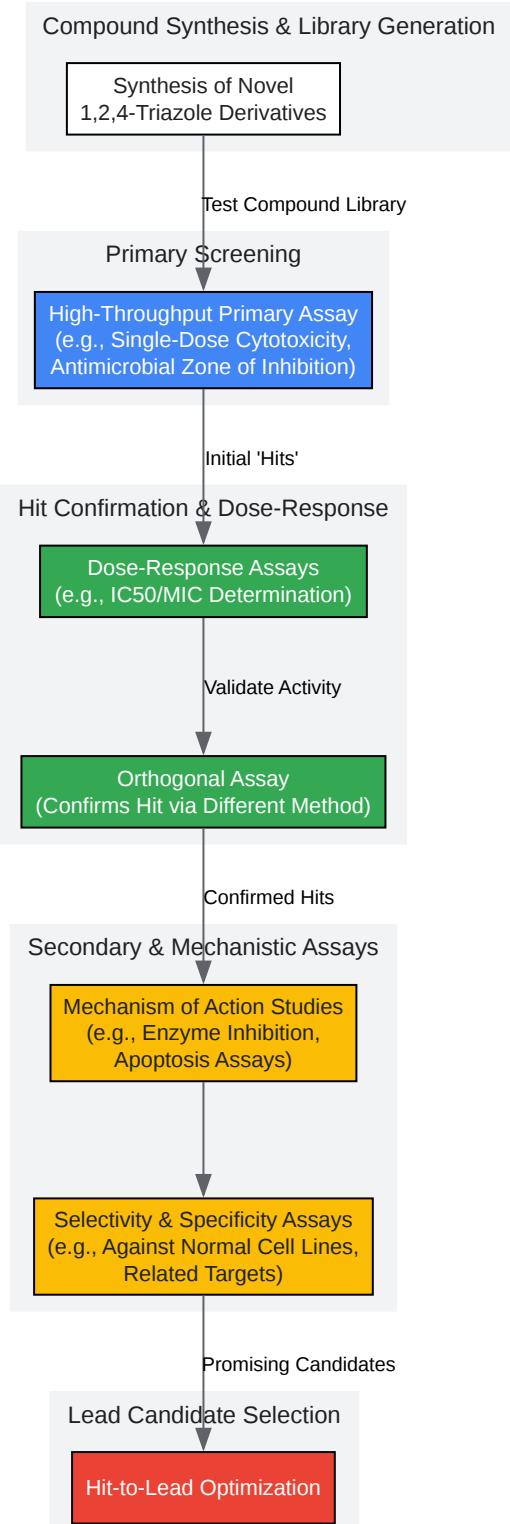
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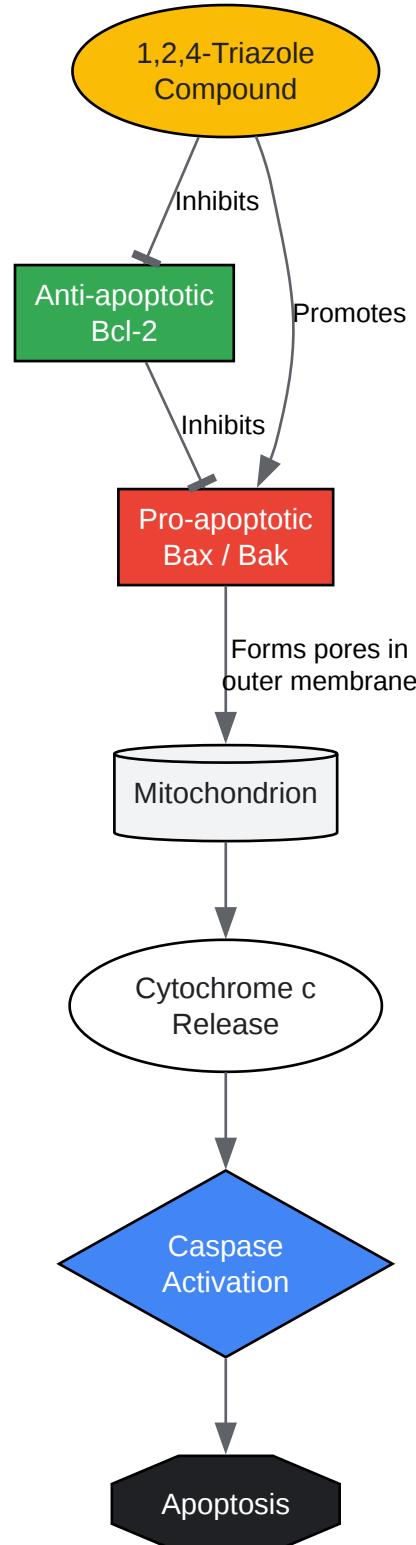
General Workflow for In Vitro Screening

The initial phase of drug discovery involves a systematic process of screening, confirmation, and preliminary characterization, often referred to as a screening cascade.[1][2] This workflow is designed to efficiently identify promising "hit" compounds from a library of synthesized molecules and eliminate those with undesirable properties early on, thus saving time and resources.[1]

General In Vitro Screening Workflow



Intrinsic Apoptosis Pathway Regulation

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References

- 1. international-biopharma.com [international-biopharma.com]
- 2. international-biopharma.com [international-biopharma.com]
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